

N-Methylnicotinamide-d4: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methylnicotinamide-d4*

Cat. No.: *B12412201*

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An in-depth guide for researchers, scientists, and drug development professionals on the applications and methodologies related to **N-Methylnicotinamide-d4**.

N-Methylnicotinamide-d4 (MNA-d4) is the deuterated form of N-Methylnicotinamide (MNA), a primary metabolite of nicotinamide (a form of vitamin B3). Its structural similarity and mass difference make it an ideal internal standard for quantitative bioanalytical studies. This guide provides a comprehensive overview of MNA-d4, its role in research, and detailed methodologies for its use.

Core Properties of N-Methylnicotinamide-d4

Summarized below are the key chemical and physical properties of **N-Methylnicotinamide-d4**.

Property	Value
Chemical Name	N-Methylnicotinamide-d4
Synonyms	3-(Methylcarbamoyl)pyridine-d4, N-Methyl-3-pyridinecarboxamide-d4
CAS Number	2708278-64-0[1]
Molecular Formula	C ₇ H ₄ D ₄ N ₂ O[2]
Molecular Weight	140.18 g/mol [2]
Appearance	White to Off-White Solid[2]
Solubility	Soluble in Chloroform, Dichloromethane, DMSO[2]
Storage	2-8°C, protected from air and light[2]

Role in Research: The Internal Standard of Choice

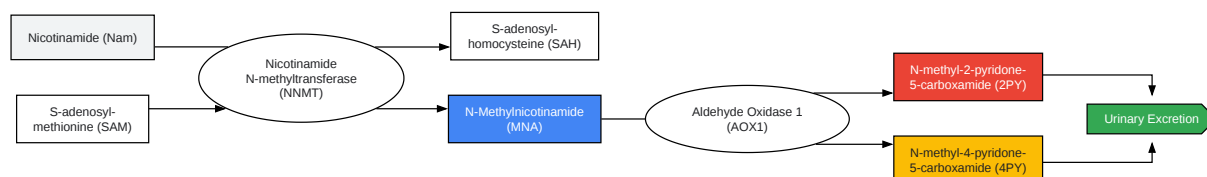
In quantitative analysis, particularly in chromatography and mass spectrometry, an internal standard is a compound added in a constant amount to samples, the calibration curve, and quality control samples. **N-Methylnicotinamide-d4** serves as an excellent internal standard for the quantification of endogenous N-Methylnicotinamide for several key reasons:

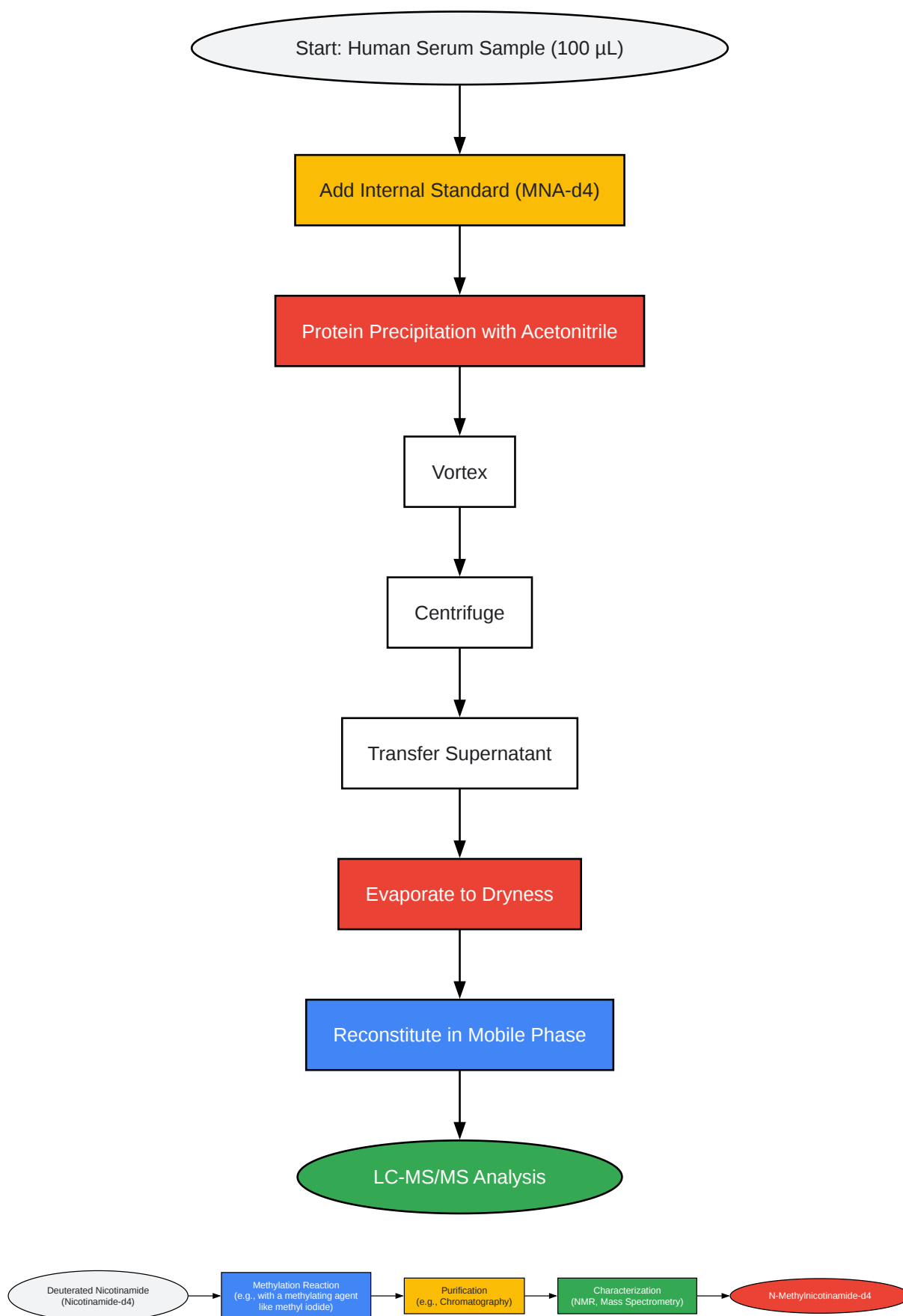
- **Physicochemical Similarity:** Being a deuterated analog, MNA-d4 exhibits nearly identical chemical and physical properties to the endogenous MNA. This ensures similar behavior during sample preparation, chromatographic separation, and ionization in the mass spectrometer.
- **Mass Difference:** The four deuterium atoms provide a distinct mass shift of +4 Da compared to the non-labeled MNA. This allows for the separate detection of the analyte and the internal standard by the mass spectrometer without isotopic overlap.
- **Co-elution:** In liquid chromatography, MNA-d4 co-elutes with MNA, meaning they exit the chromatography column at the same time. This is crucial for compensating for matrix effects, where other components in a complex sample (like plasma or urine) can enhance or suppress the ionization of the analyte.

By measuring the ratio of the analyte's signal to the internal standard's signal, researchers can correct for variations in sample preparation and instrument response, leading to more accurate and precise quantification.

Nicotinamide Metabolism and the Formation of N-Methylnicotinamide

N-Methylnicotinamide is a key metabolite in the nicotinamide salvage pathway, a crucial process for maintaining the cellular pool of nicotinamide adenine dinucleotide (NAD⁺). The following diagram illustrates the metabolic conversion of nicotinamide to N-Methylnicotinamide and its subsequent metabolites.





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References

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- 2. N-Methylnicotinamide-d4 | N/A - Coompo [[coompo.com](https://www.coompo.com)]
- To cite this document: BenchChem. [N-Methylnicotinamide-d4: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12412201#what-is-n-methylnicotinamide-d4-and-its-role-in-research>]

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